

# Personal protective equipment for handling 3-(Isopropylamino)propan-1-ol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-(Isopropylamino)propan-1-ol

Cat. No.: B1299340

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## Essential Safety and Handling Guide for 3-(Isopropylamino)propan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **3-(Isopropylamino)propan-1-ol** (CAS No. 33918-15-9). Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

**3-(Isopropylamino)propan-1-ol** is classified as a skin irritant (Category 2) and a serious eye irritant (Category 2). Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves. Nitrile or Neoprene are recommended.	Prevents skin contact and irritation.
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation.
Skin and Body Protection	Laboratory coat or chemical-resistant apron.	Prevents contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for large quantities or in case of insufficient ventilation.	Minimizes inhalation of any potential vapors.

## Quantitative Data on Glove Resistance

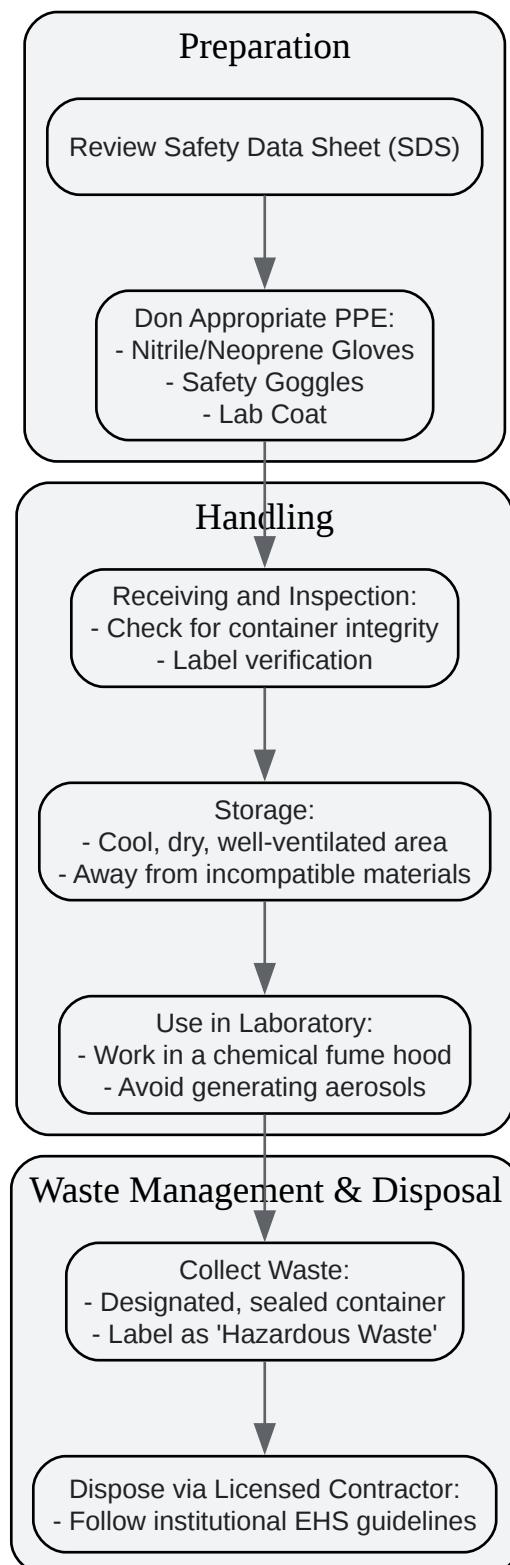
Specific breakthrough time data for **3-(Isopropylamino)propan-1-ol** is limited. The following table provides data for "Propanolamine (Monoisopropanolamine)," a closely related chemical, to offer guidance. Users should always consult their specific glove manufacturer's chemical resistance guide for definitive information.

Glove Material	Breakthrough Time (minutes)	Recommendation
Nitrile	> 480 <sup>[1]</sup>	Excellent: Suitable for extended contact.
Neoprene	30 <sup>[1]</sup>	Fair: Suitable for short-duration tasks. Change gloves frequently.
Butyl Rubber	No specific data available. Generally offers good resistance to alcohols and amines.	Good (Anticipated): Likely suitable for handling.
Viton	No specific data available. Generally offers excellent chemical resistance.	Excellent (Anticipated): Likely suitable for extended contact.

## Operational Plan for Safe Handling

This step-by-step protocol outlines the safe handling of **3-(Isopropylamino)propan-1-ol** from receipt to use.

### Workflow for Safe Handling of **3-(Isopropylamino)propan-1-ol**

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## References

- 1. auckland.ac.nz [auckland.ac.nz]
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